

An In-depth Technical Guide to 3-(2-Methoxyphenoxy)propanoic Acid

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Compound of Interest

Compound Name: 3-(2-Methoxyphenoxy)propanoic acid

CAS No.: 20370-80-3

Cat. No.: B1298171

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(2-Methoxyphenoxy)propanoic acid, a molecule of growing interest in the chemical and life sciences, presents a unique combination of structural features that lend it to a variety of potential applications. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and explored biological activities. It is designed to serve as a foundational resource for researchers and professionals engaged in drug discovery, food science, and materials development.

Chemical Identity and Properties

3-(2-Methoxyphenoxy)propanoic acid is an organic compound characterized by a propanoic acid moiety linked via an ether bond to a guaiacol (2-methoxyphenol) unit.^[1] This structure imparts both acidic and aromatic properties to the molecule.

Property	Value	Source
IUPAC Name	3-(2-methoxyphenoxy)propanoic acid	[2]
CAS Number	20370-80-3	[2]
Molecular Formula	C ₁₀ H ₁₂ O ₄	[2]
Molecular Weight	196.20 g/mol	[2]
InChI	InChI=1S/C10H12O4/c1-13-8-4-2-3-5-9(8)14-7-6-10(11)12/h2-5H,6-7H2,1H3,(H,11,12)	[2]
SMILES	<chem>COC1=CC=CC=C1OCCC(=O)O</chem>	[2]

Spectral Characterization

While a specific, published spectrum for **3-(2-Methoxyphenoxy)propanoic acid** is not readily available in the reviewed literature, its structure allows for the prediction of key spectral features.

- ¹H NMR:** Expected signals would include those for the methoxy group protons (a singlet around 3.8 ppm), aromatic protons of the guaiacol ring (multiplets between 6.8 and 7.2 ppm), and the methylene protons of the propanoic acid chain (two triplets, one for the protons adjacent to the ether oxygen and one for the protons adjacent to the carbonyl group). The acidic proton of the carboxylic acid would likely appear as a broad singlet at a higher chemical shift.
- ¹³C NMR:** The spectrum would show distinct signals for the methoxy carbon, the aromatic carbons (with quaternary carbons appearing at different shifts than protonated carbons), the methylene carbons of the propanoic acid chain, and the carbonyl carbon of the carboxylic acid.

- Mass Spectrometry: The molecular ion peak ($[M]^+$) would be expected at m/z 196. Common fragmentation patterns for similar structures include the loss of the methoxy group (-31 amu), the carboxylic acid group (-45 amu), and cleavage of the ether bond.

Synthesis of 3-(2-Methoxyphenoxy)propanoic Acid

The most common and logical synthetic route to **3-(2-Methoxyphenoxy)propanoic acid** is the Williamson ether synthesis.^[1] This method involves the reaction of a phenoxide with an alkyl halide. In this case, guaiacol (2-methoxyphenol) is deprotonated with a base to form the corresponding phenoxide, which then acts as a nucleophile to displace a halide from a 3-halopropanoic acid or its ester.

Representative Laboratory-Scale Synthesis Protocol (Adapted from Williamson Ether Synthesis of Phenoxyacetic Acids)

This protocol is a representative example and may require optimization for the specific synthesis of **3-(2-Methoxyphenoxy)propanoic acid**.

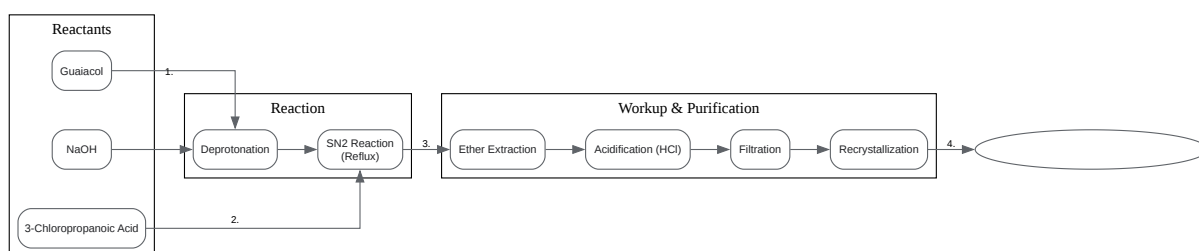
Materials:

- Guaiacol (2-methoxyphenol)
- 3-Chloropropanoic acid
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Diethyl ether
- Standard laboratory glassware

Procedure:

- Deprotonation of Guaiacol: In a round-bottom flask, dissolve guaiacol in an aqueous solution of sodium hydroxide. This reaction forms the sodium salt of guaiacol, the nucleophile.

- **Nucleophilic Substitution:** To the solution of sodium guaiacolate, add 3-chloropropanoic acid. The mixture is then heated under reflux for a specified period to facilitate the S_N2 reaction, where the phenoxide displaces the chloride ion.
- **Workup and Acidification:** After cooling, the reaction mixture is diluted with water and extracted with diethyl ether to remove any unreacted guaiacol. The aqueous layer, containing the sodium salt of the product, is then acidified with hydrochloric acid to precipitate the free **3-(2-Methoxyphenoxy)propanoic acid**.
- **Purification:** The crude product can be collected by vacuum filtration and purified by recrystallization from a suitable solvent, such as hot water or an ethanol/water mixture.



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Caption: Williamson Ether Synthesis Workflow.

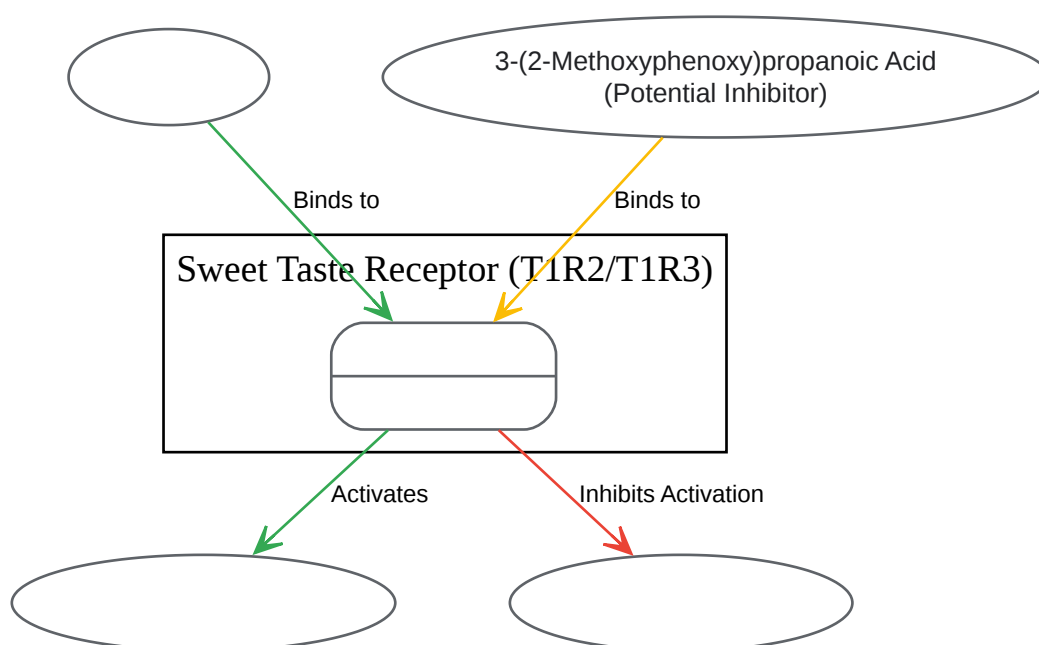
Biological Activities and Potential Applications

While extensive biological data for **3-(2-Methoxyphenoxy)propanoic acid** is limited, its structural motifs suggest several areas of potential bioactivity.

Flavor Modulation: Sweetness Inhibition

Derivatives of phenoxypropanoic acids are known to interact with taste receptors. Notably, the related compound 2-(4-methoxyphenoxy)propanoic acid, also known as lactisole, is a known sweetness inhibitor. It is plausible that **3-(2-Methoxyphenoxy)propanoic acid** exhibits similar properties.

Postulated Mechanism of Action: Sweet taste is primarily mediated by the T1R2/T1R3 G-protein coupled receptor. Sweetness inhibitors like lactisole are thought to act as allosteric modulators of this receptor, binding to a site distinct from the sweetener binding site and inducing a conformational change that reduces the receptor's response to sweet compounds.



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Caption: Postulated Mechanism of Sweetness Inhibition.

Antioxidant Activity

The phenolic moiety in **3-(2-Methoxyphenoxy)propanoic acid** suggests potential antioxidant activity. Phenolic compounds are known to act as free radical scavengers, donating a hydrogen atom from their hydroxyl group to neutralize reactive oxygen species (ROS).

Experimental Protocol for DPPH Radical Scavenging Assay:

This assay is a common method to evaluate the antioxidant capacity of a compound.

- Preparation of Reagents:
 - Prepare a stock solution of **3-(2-Methoxyphenoxy)propanoic acid** in a suitable solvent (e.g., methanol or ethanol).
 - Prepare a solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in the same solvent. The solution should have a deep violet color with a characteristic absorbance at ~517 nm.
- Assay Procedure:
 - In a 96-well plate or cuvettes, add varying concentrations of the test compound.
 - Add the DPPH solution to each well/cuvette and mix.
 - Incubate the mixture in the dark at room temperature for a defined period (e.g., 30 minutes).
- Measurement and Analysis:
 - Measure the absorbance of the solutions at 517 nm using a spectrophotometer.
 - The scavenging activity is calculated as the percentage of DPPH radical inhibition: % Inhibition = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ where A_{control} is the absorbance of the DPPH solution without the sample, and A_{sample} is the absorbance with the sample.
 - The IC_{50} value (the concentration of the compound required to scavenge 50% of the DPPH radicals) can be determined from a dose-response curve.

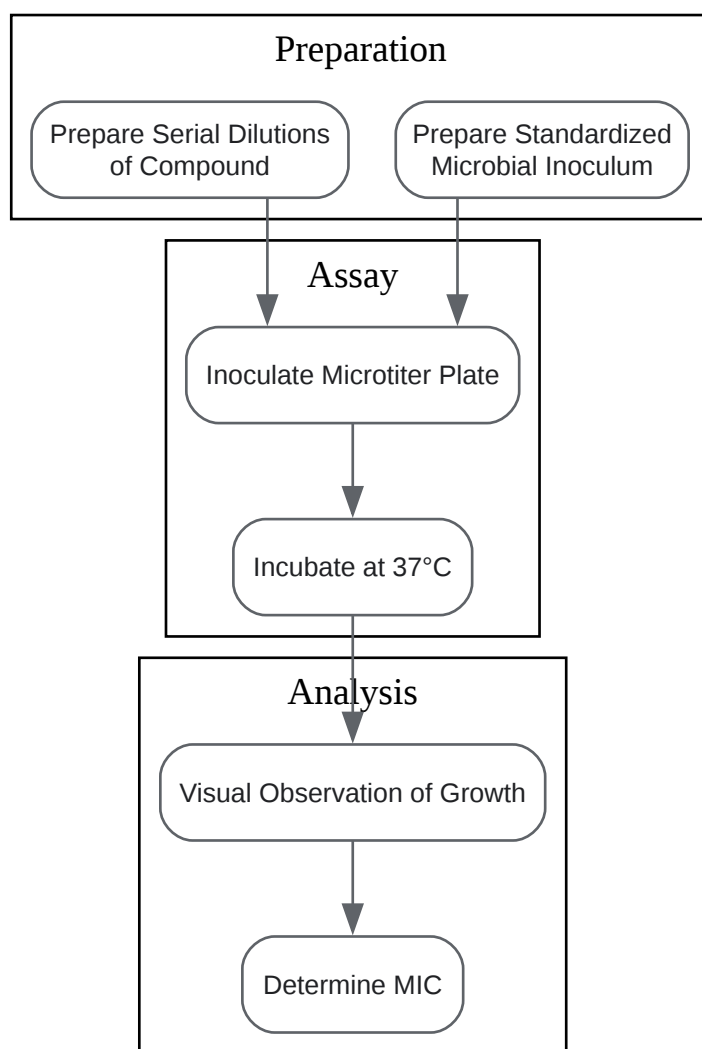
Antimicrobial Activity

Phenolic compounds and their derivatives often exhibit antimicrobial properties. The mechanism of action can involve disruption of the microbial cell membrane, inhibition of essential enzymes, or interference with nucleic acid synthesis.

Experimental Protocol for Minimum Inhibitory Concentration (MIC) Assay:

The MIC is the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

- Preparation of Inoculum:
 - Grow a pure culture of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*) in a suitable broth medium to a standardized cell density.
- Broth Microdilution Method:
 - In a 96-well microtiter plate, prepare serial dilutions of **3-(2-Methoxyphenoxy)propanoic acid** in the broth medium.
 - Inoculate each well with the standardized microbial suspension.
 - Include positive (microorganism in broth without the compound) and negative (broth only) controls.
- Incubation and Observation:
 - Incubate the plate under appropriate conditions (e.g., 37°C for 24 hours).
 - The MIC is determined as the lowest concentration of the compound at which no visible growth of the microorganism is observed.



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Caption: Workflow for MIC Determination.

Conclusion

3-(2-Methoxyphenoxy)propanoic acid is a molecule with a versatile chemical structure that holds promise for applications in various scientific fields. Its synthesis is achievable through established organic chemistry reactions like the Williamson ether synthesis. Based on its structural similarity to known bioactive compounds, it is a candidate for investigation as a flavor modulator, antioxidant, and antimicrobial agent. This guide provides the foundational knowledge and experimental frameworks to encourage further research and development of

this intriguing compound. The detailed protocols and mechanistic insights are intended to empower researchers to explore its full potential.

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- [2. 3-\(2-Methoxyphenoxy\)propanoic acid | C10H12O4 | CID 776001 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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